

Application Notes and Protocols: Preparation of Z-IETD-pNA Stock Solution in DMSO

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Compound of Interest

Compound Name: Z-IETD-pNA

Cat. No.: B11933630

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This document provides a detailed protocol for the preparation of a **Z-IETD-pNA** (Z-Ile-Glu-Thr-Asp-pNA) stock solution using Dimethyl Sulfoxide (DMSO) as the solvent. **Z-IETD-pNA** is a colorimetric substrate for caspase-8 and granzyme B, crucial enzymes in the apoptotic pathway.^{[1][2]} Accurate preparation of this substrate is the first step in performing reliable enzyme activity assays.

Upon cleavage by caspase-8 or related enzymes, the substrate releases the chromophore p-nitroanilide (pNA), which can be quantified by measuring its absorbance at 400-405 nm.^{[3][4][5][6]} This allows for the determination of enzyme activity in cell lysates or purified enzyme preparations.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Z-IETD-pNA**.

Parameter	Value	Source(s)
Molecular Weight	730.72 g/mol	[1]
Solubility	Soluble in DMSO (e.g., at 1 mg/mL)	[7]
Recommended Stock Conc.	10 mM	[3]
Storage of Powder	-20°C for long-term storage (≥ 4 years)	[7][8]
Storage of Stock Solution	Aliquot and store at -20°C for up to 1 month or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles.	[3][9][10]

Experimental Protocol: Preparation of a 10 mM Z-IETD-pNA Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Z-IETD-pNA** in DMSO.

Materials:

- **Z-IETD-pNA** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer

Procedure:

- Pre-Equilibration: Allow the **Z-IETD-pNA** powder vial and the DMSO container to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing the Peptide:
 - Tare a sterile microcentrifuge tube or vial on an analytical balance.
 - Carefully weigh the desired amount of **Z-IETD-pNA** powder. For example, to prepare 1 mL of a 10 mM stock solution, you would weigh out 7.31 mg of the peptide.
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example: $10 \text{ mM} \times 1 \text{ mL} \times 730.72 \text{ g/mol} / 1000 = 7.31 \text{ mg}$
- Dissolution in DMSO:
 - Add the appropriate volume of DMSO to the vial containing the **Z-IETD-pNA** powder. A table for preparing common volumes is provided below for convenience.[\[3\]](#)
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the peptide is completely dissolved. The solution should be clear and free of particulates. Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.[\[9\]](#)[\[11\]](#)

Mass of Z-IETD-pNA	Volume of DMSO for 10 mM Stock
1 mg	136.85 μ L
5 mg	684.26 μ L
10 mg	1.37 mL

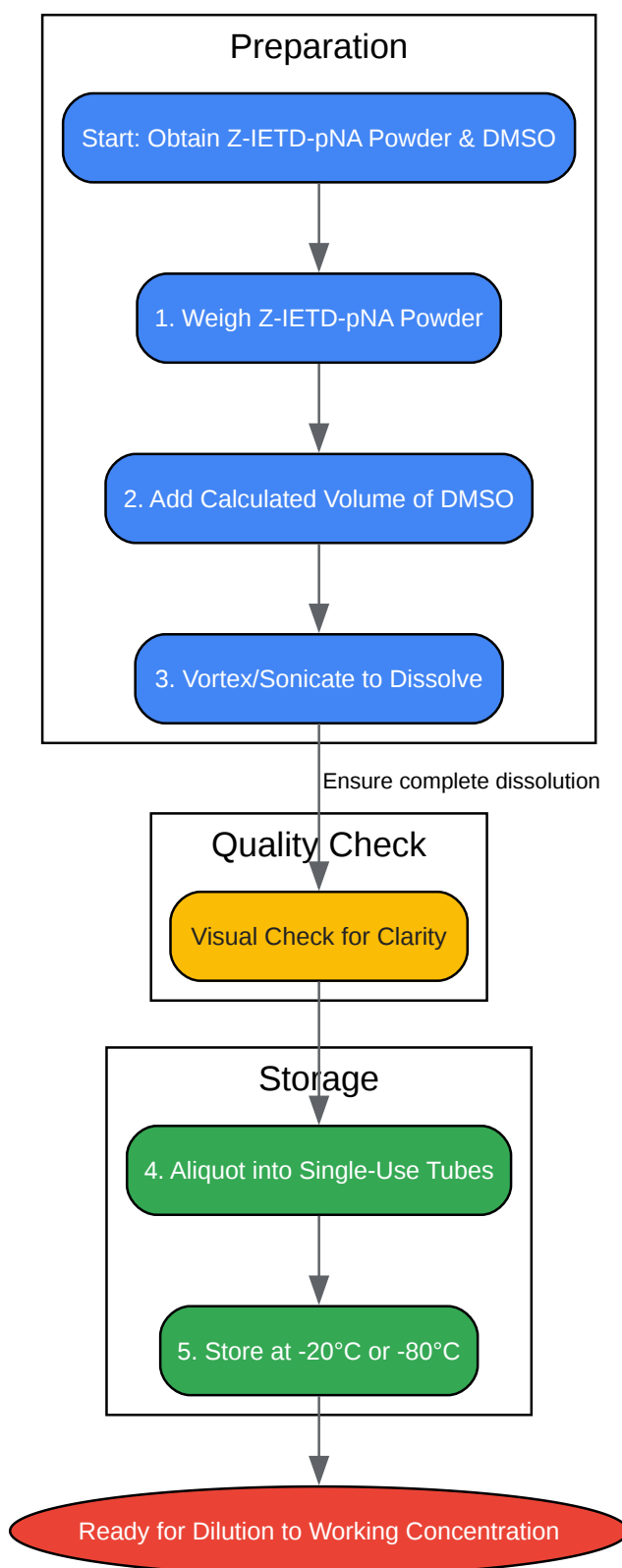
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.[\[3\]](#)

- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C or -80°C in a dark place.[\[3\]](#)[\[9\]](#)

Safety Precautions:

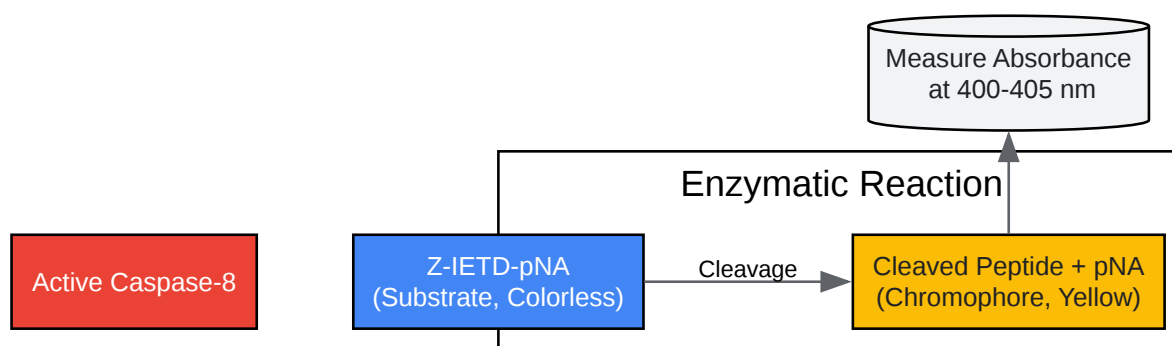
- Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat when handling chemical reagents.
- Perform the weighing and dissolution steps in a chemical fume hood if possible.[\[12\]](#)
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care.

Visualizations



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Caption: Workflow for preparing **Z-IETD-pNA** stock solution in DMSO.



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Caption: Signaling pathway for **Z-IETD-pNA** cleavage by Caspase-8.

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